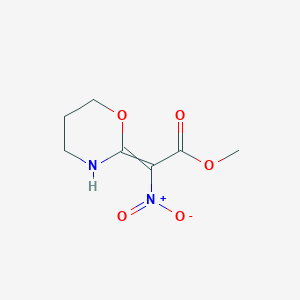

Methyl nitro(1,3-oxazinan-2-ylidene)acetate

• CAS No.: 57355-05-2
• Molecular Formula: C7H10N2O5
• Molecular Weight: 202.16 g/mol
• IUPAC Name: methyl 2-nitro-2-(1,3-oxazinan-2-ylidene)acetate
• InChI: InChI=1S/C7H10N2O5/c1-13-7(10)5(9(11)12)6-8-3-2-4-14-6/h8H,2-4H2,1H3
• InChI Key: HSWFEAUCTMHCKV-UHFFFAOYSA-N
• Canonical SMILES: COC(=O)C(=C1NCCCO1)[N+](=O)[O-]

Description

Methyl nitro(1,3-oxazinan-2-ylidene)acetate is a useful research compound. Its molecular formula is C7H10N2O5 and its molecular weight is 202.16 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A mixture of 25 g of 5,6-dihydro-2-(methylthio)-4H-1,3-oxazine (Clapp, et al., J. Heterocyclic Chemistry, 5, 107 (1968)), 25 g of methyl nitroacetate and a catalytic amount of zinc chloride was heated to 90° over one hour and maintained at that temperature for an additional hour. The mixture then was cooled and triturated with ether to effect crystallization. The solid was recrystallized from ethanol to give methyl nitro(tetrahydro-2H-1,3-oxazin-2-ylidene)acetate (1A), as a yellow solid, m.p.: 132°-3°.
